

addressing instability Flufenacet oxalate samples

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

[Get Quote](#)

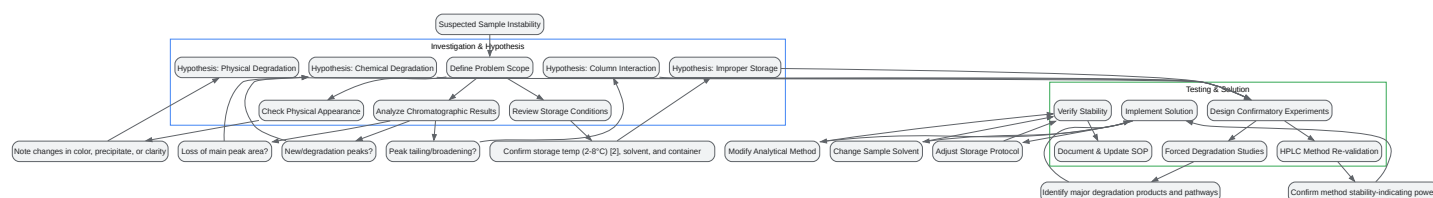
What Is Known About Flufenacet Oxalate

The table below summarizes the key information available from the Pesticide Properties DataBase (PPDB) and a chemical supplier.

Property	Description
Chemical Identity	A major transformation product (metabolite) of the herbicide Flufenacet [1].
CAS Number	201668-31-7 [1] [2].
Molecular Formula	$C_{11}H_{12}FNO_3$ [1].
Molecular Weight	225.2 g/mol [1].
Stability in Soil	Laboratory studies indicate a DT_{50} (dissipation time for 50% of the substance) of approximately 5.83 days, classifying it as non-persistent [1].
Storage Recommendation	Should be stored in a refrigerator at 2-8°C [2].

A Framework for Your Troubleshooting Guide

To help you structure your support content, here is a general workflow for systematically investigating sample instability. You can use this as a template and fill in the specifics once you gather data from the sources mentioned above.



[Click to download full resolution via product page](#)

Potential Investigation Avenues

Based on common instability mechanisms and general analytical knowledge, here are key areas to guide your experimental protocols once you have more data:

- **Storage Conditions:** The known refrigerator storage condition strongly suggests the compound is sensitive to temperature [2]. Stability studies should test the effects of **temperature, light, and humidity**.

- **Sample Solvent and pH:** The compound's solubility and stability can be highly dependent on the solvent and pH of the solution. Investigating different buffered systems at various pH levels is crucial.
- **Analytical Method Considerations:** If using HPLC, instability can sometimes be mistaken for other issues. Ensure your method is "stability-indicating," meaning it can separate the parent compound from its degradation products. General HPLC troubleshooting for problems like peak tailing can be found in resources from instrument manufacturers [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (Ref: AE 0841913) Flufenacet oxalate [sitem.herts.ac.uk]
2. CAS No : 201668-31-7 | Product Name : Flufenacet oxalate [pharmaffiliates.com]
3. | Thermo Fisher Scientific - BY HPLC Troubleshooting [thermofisher.com]

To cite this document: Smolecule. [addressing instability Flufenacet oxalate samples]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b650731#addressing-instability-flufenacet-oxalate-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com